

Molecular weight and formula of N-benzylprop-2-yn-1-amine

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Compound of Interest

Compound Name: *N*-benzylprop-2-yn-1-amine

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A Technical Overview of N-benzylprop-2-yn-1-amine

For Researchers, Scientists, and Drug Development Professionals

N-benzylprop-2-yn-1-amine, also known as Benzylpropargylamine, is a chemical compound with significant relevance in various fields of chemical and pharmaceutical research. This technical guide provides a concise summary of its core molecular properties.

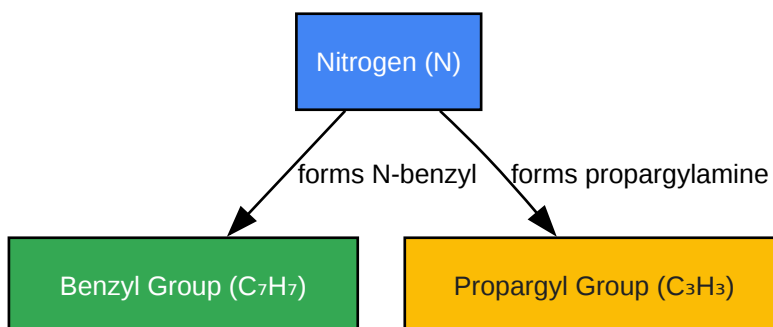
Molecular Identity and Properties

N-benzylprop-2-yn-1-amine is characterized by the presence of a benzyl group and a propargyl group attached to a central nitrogen atom. This structure makes it a valuable building block in organic synthesis.

Identifier	Value
Chemical Formula	C ₁₀ H ₁₁ N
Molecular Weight	145.21 g/mol
CAS Number	1197-51-9[1][2]
Synonyms	Benzylpropargylamine, N-Demethylpargyline, N-(2-Propynyl)benzylamine[2]

Structural Representation

The logical relationship of the atoms in **N-benzylprop-2-yn-1-amine** can be visualized as a benzyl group and a propargyl group connected to a nitrogen atom.



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References

- 1. Hit2Lead | N-benzylprop-2-yn-1-amine | CAS# 1197-51-9 | MFCD02731101 | BB-4089987 [hit2lead.com]
- 2. N-Benzylprop-2-yn-1-amine | 1197-51-9 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
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